

An In-depth Technical Guide to 2-Chlorobenzyl Cyanide

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CAS Number: 2856-63-5

This technical guide provides a comprehensive overview of **2-Chlorobenzyl cyanide**, also known as (2-chlorophenyl)acetonitrile, a key intermediate in the synthesis of various organic compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

2-Chlorobenzyl cyanide is a combustible liquid that appears colorless to pale yellow. It is soluble in alcohol. A summary of its key physical and chemical properties is presented in the table below.



Property	Value	Reference(s)
CAS Number	2856-63-5	_
Molecular Formula	C8H6CIN	
Molecular Weight	151.59 g/mol	
Appearance	Clear, colorless to pale yellow liquid	
Boiling Point	240-242 °C (lit.)	_
Melting Point	24 °C (lit.)	_
Density (at 20°C)	~1.18 g/mL	_
Refractive Index (n20/D)	~1.544 (lit.)	_
Flash Point	>110 °C (>230 °F) - closed cup	_

Synthesis

The primary synthetic route to **2-Chlorobenzyl cyanide** is through the nucleophilic substitution reaction of 2-chlorobenzyl chloride with an alkali metal cyanide, such as sodium or potassium cyanide. This reaction is typically carried out by heating the reactants under reflux. The efficiency of the synthesis can be enhanced by the use of phase-transfer catalysts, like quaternary ammonium salts, which facilitate the reaction between the organic-soluble 2-chlorobenzyl chloride and the aqueous-soluble cyanide salt.

Experimental Protocol: Synthesis of 2-Chlorobenzyl Cyanide (Adapted from a general procedure for benzyl cyanides)

This is an adapted protocol based on general methods for benzyl cyanide synthesis and should be optimized for specific laboratory conditions.

Materials:

2-Chlorobenzyl chloride

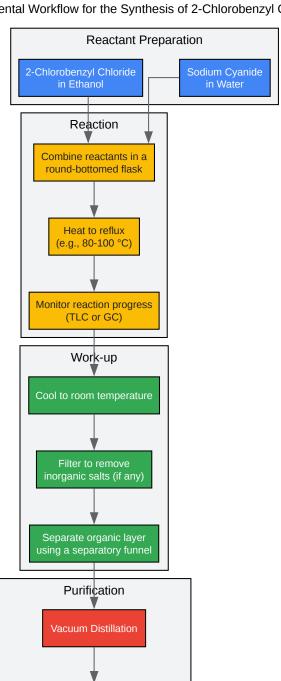


- Sodium cyanide (or Potassium cyanide)
- Ethanol
- Water
- Reflux apparatus
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottomed flask equipped with a reflux condenser and a dropping funnel, dissolve sodium cyanide in water.
- Slowly add a solution of 2-chlorobenzyl chloride in ethanol to the cyanide solution with stirring.
- Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction should be monitored by a suitable technique (e.g., TLC or GC).
- After the reaction is complete, cool the mixture to room temperature.
- If a precipitate of inorganic salts forms, it can be removed by filtration.
- Transfer the filtrate to a separatory funnel. The organic layer containing the 2-chlorobenzyl cyanide is separated.
- The crude product is then purified by vacuum distillation.

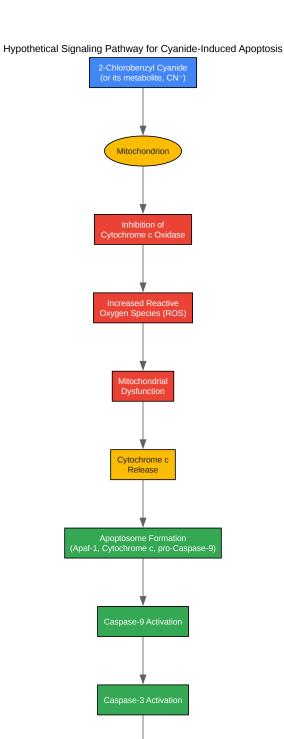




Pure 2-Chlorobenzyl Cyanide

Experimental Workflow for the Synthesis of 2-Chlorobenzyl Cyanide





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